

# The Solubility Profile of Guanidine Sulfamate: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Guanidine sulfamate

Cat. No.: B1580497

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This technical guide provides a comprehensive overview of the current understanding of **guanidine sulfamate's** solubility. Due to the limited availability of published data on its solubility in various organic solvents, this document focuses on its well-documented solubility in water and provides contextual data from related guanidinium salts to guide researchers in their work. Additionally, a detailed, generalized experimental protocol for determining solubility is presented, offering a practical framework for laboratories to generate their own data.

## Introduction to Guanidine Sulfamate

**Guanidine sulfamate**, with the chemical formula  $\text{CH}_8\text{N}_4\text{O}_3\text{S}$ , is a salt formed from guanidine and sulfamic acid.[1][2] It presents as a white crystalline solid with a melting point of approximately  $128^\circ\text{C}$ . [3][4] This compound is noted for its applications as a flame retardant, particularly for materials like wallpaper, textiles, and wood products.[1][5] While its properties in aqueous solutions are established, its behavior in organic solvents is less characterized in publicly available literature. This guide aims to consolidate the known data and provide a practical approach for further investigation.

## Quantitative Solubility Data

The solubility of a compound is a critical parameter in a wide range of applications, from process chemistry to formulation development. The available quantitative data for **guanidine sulfamate** is currently limited to its solubility in water.

## Guanidine Sulfamate Solubility

The table below summarizes the known quantitative solubility of **guanidine sulfamate**. The data is primarily sourced from chemical manufacturers' technical data sheets. The solvent is understood to be water.

Solvent	Temperature (°C)	Solubility ( g/100 mL)
Water	20	10
Water	60	42.9

Data sourced from multiple chemical suppliers, consistent with[3][4].

## Solubility of Related Guanidinium Salts in Organic Solvents

To provide a broader context for researchers, the following table presents solubility data for other common guanidinium salts—guanidinium chloride and guanidinium sulfate—in various solvents. This information can offer insights into the potential solubility characteristics of **guanidine sulfamate** in similar solvent classes.

Compound	Solvent	Temperature (°C)	Solubility
Guanidinium Chloride	Methanol	20	76 g / 100 g
Guanidinium Chloride	Ethanol	20	24 g / 100 g
Guanidinium Chloride	Acetone	Not Specified	Almost Insoluble
Guanidinium Chloride	Benzene	Not Specified	Almost Insoluble
Guanidinium Chloride	Ether	Not Specified	Almost Insoluble
Guanidinium Sulfate	Alcohol	Not Specified	Almost Insoluble
Guanidinium Sulfate	Acetone	Not Specified	Insoluble
Guanidinium Sulfate	Chloroform	Not Specified	Insoluble
Guanidinium Sulfate	Diethyl Ether	Not Specified	Insoluble

Data for Guanidinium Chloride sourced from[6]. Data for Guanidinium Sulfate sourced from[7][8].

## Experimental Protocol for Solubility Determination

The following is a generalized, detailed methodology for determining the solubility of a solid compound like **guanidine sulfamate** in an organic solvent using the isothermal saturation method. This protocol is a standard approach and can be adapted for specific laboratory conditions and solvents.

### Objective

To determine the saturation solubility of **guanidine sulfamate** in a selected organic solvent at a constant temperature.

### Materials and Equipment

- **Guanidine sulfamate** (analytical grade)
- Selected organic solvent (HPLC grade or equivalent)
- Temperature-controlled shaker or water bath
- Calibrated thermometer or temperature probe
- Analytical balance (readable to  $\pm 0.1$  mg)
- Vials with airtight caps (e.g., 20 mL scintillation vials)
- Syringe filters (chemically compatible with the solvent, e.g., PTFE, 0.22  $\mu\text{m}$ )
- Syringes
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Refractive Index), or another suitable analytical instrument for quantification.

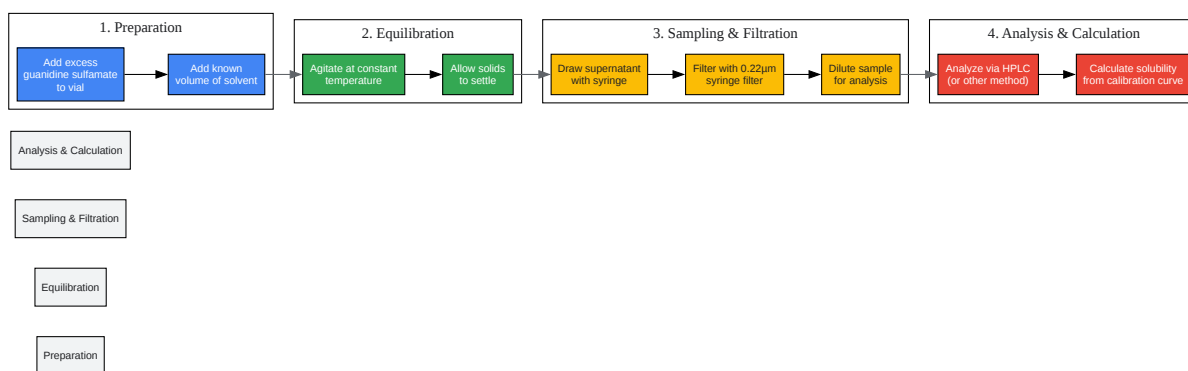
## Procedure

- Preparation of Standard Solutions:
  - Prepare a stock solution of **guanidine sulfamate** of known concentration in the chosen solvent or a suitable diluent.
  - From the stock solution, prepare a series of calibration standards of lower concentrations.
  - Analyze the standards using the chosen analytical method (e.g., HPLC) to generate a calibration curve.
- Sample Preparation and Equilibration:
  - Add an excess amount of **guanidine sulfamate** to a vial. The excess solid is crucial to ensure saturation is reached.
  - Accurately pipette a known volume of the selected organic solvent into the vial.
  - Securely cap the vial to prevent solvent evaporation.
  - Place the vial in the temperature-controlled shaker or water bath set to the desired experimental temperature.
  - Agitate the mixture for a predetermined period to allow it to reach equilibrium. The time required for equilibration should be determined empirically (e.g., by taking measurements at 12, 24, and 48 hours to see when the concentration plateaus).
- Sample Collection and Analysis:
  - Once equilibrium is reached, stop the agitation and allow the excess solid to settle for at least 30 minutes at the experimental temperature.
  - Carefully draw a sample of the supernatant using a syringe.
  - Immediately attach a syringe filter and filter the solution into a clean, pre-weighed vial to remove all undissolved solids. This step must be performed quickly to avoid temperature changes that could affect solubility.

- Accurately weigh the filtered sample.
- Dilute the filtered sample with a known volume of solvent to bring the concentration within the range of the calibration curve.
- Analyze the diluted sample using the same analytical method used for the standards.
- Calculation of Solubility:
  - Using the calibration curve, determine the concentration of **guanidine sulfamate** in the diluted sample.
  - Calculate the concentration in the original, undiluted saturated solution, accounting for the dilution factor.
  - Solubility can be expressed in various units, such as g/100 mL, g/kg of solvent, or molarity.

## Visualized Experimental Workflow

The following diagram illustrates the key steps in the experimental protocol for determining the solubility of **guanidine sulfamate**.



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